Reactivity Profile & Synthetic Utility of (2R)-2-(2-bromophenyl)oxirane

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Compound of Interest

Compound Name:	*(2R)-2-(2-bromophenyl)oxirane*
Cat. No.:	*B13557929*

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Technical Guide for Medicinal Chemistry & Process Development

Executive Summary

This technical guide analyzes the reactivity of **(2R)-2-(2-bromophenyl)oxirane** (also known as (R)-2-bromostyrene oxide). As a chiral building block, this molecule offers a unique combination of high ring strain (~13 kcal/mol) and ortho-functionalization, serving as a critical divergent intermediate in the synthesis of chiral

-adrenergic blockers, antifungal agents, and fused heterocyclic scaffolds like benzofurans and indoles.

This guide details the mechanistic divergence between acid- and base-catalyzed ring openings, the steric influence of the ortho-bromo substituent, and validated protocols for downstream functionalization.

Structural Analysis: Sterics & Electronics

The reactivity of **(2R)-2-(2-bromophenyl)oxirane** is governed by the interplay between the epoxide ring strain and the ortho-bromophenyl substituent.

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The Ortho-Bromo Effect

Unlike unsubstituted styrene oxide, the ortho-bromo group introduces significant steric bulk (

-value ~0.38) and electronic withdrawal (-I effect) proximal to the benzylic carbon (

).

- Steric Shielding: The large bromine atom hinders the approach of nucleophiles to the

  position, particularly in

  manifolds.

- Electronic Deactivation: The inductive withdrawal of the bromine destabilizes the developing positive charge at

  during acid-catalyzed opening, though the resonance stabilization from the phenyl ring generally overrides this, maintaining benzylic selectivity in acidic media.

Regioselectivity Map

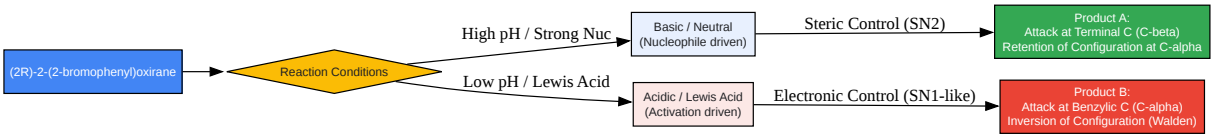
The decision to use acidic or basic conditions dictates the site of nucleophilic attack.

- Path A (Basic/Neutral): Nucleophile attacks the less hindered terminal carbon (

).

- Path B (Acidic/Lewis Acid): Nucleophile attacks the activated benzylic carbon (

).



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Figure 1: Regioselectivity decision tree for **(2R)-2-(2-bromophenyl)oxirane** ring opening.

Nucleophilic Ring Opening: Mechanisms & Protocols

Base-Catalyzed / Neutral Opening (Terminal Attack)

Under neutral or basic conditions, the reaction follows a pure

mechanism. The nucleophile attacks the terminal methylene carbon (

).

- Regioselectivity: >95:5 favoring terminal attack. The ortho-bromo group effectively blocks the benzylic position, enhancing regiocontrol compared to unsubstituted styrene oxide.
- Stereochemistry: The chiral center at

  is not involved in the bond-breaking event. Therefore, the absolute configuration (R) is retained.
- Key Application: Synthesis of chiral amino alcohols.[1]

Protocol 1: Aminolysis to yield (1R)-1-(2-bromophenyl)-2-(morpholin-4-yl)ethanol

- Reagents: **(2R)-2-(2-bromophenyl)oxirane** (1.0 equiv), Morpholine (1.2 equiv), Ethanol (solvent).
- Procedure:
  - Dissolve epoxide in absolute ethanol (0.5 M concentration).
  - Add morpholine dropwise at room temperature.
  - Heat to reflux (78°C) for 4–6 hours. Monitor by TLC (SiO2, 30% EtOAc/Hexanes) or HPLC.

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- Note: The ortho-Br may slow kinetics compared to styrene oxide; if sluggish, add 5 mol% LiClO

  as a mild Lewis acid promoter (though this may slightly erode regioselectivity).

- Workup: Concentrate in vacuo. Purify via flash column chromatography.
- Outcome: Formation of the

  -amino alcohol with retention of the (R)-configuration at the benzylic alcohol center.

Acid-Catalyzed Opening (Benzylic Attack)

In the presence of Brønsted or Lewis acids, the epoxide oxygen is protonated/complexed, lengthening the

-O bond. The reaction acquires significant carbocation character.[2][3][4][5]

- Regioselectivity: Favors attack at the benzylic carbon (

) due to resonance stabilization of the developing positive charge by the

  -system.
- Stereochemistry: Predominantly inversion (Walden inversion) to the (S)-configuration. However, the stability of the benzylic cation can lead to partial racemization (retention via

  pathway) depending on solvent polarity.
- Solvent Effect: Use non-polar solvents (e.g., CH

  Cl

) to favor tight ion-pairing and maximize inversion (

  -like geometry).

Protocol 2: Hydrolysis to (1R)-1-(2-bromophenyl)ethane-1,2-diol

Critique: Direct acid hydrolysis often leads to racemization. A buffered method is preferred for high ee.

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- Reagents: Epoxide (1.0 equiv), H

  SO

  (cat.), H

  O/THF (1:1).
- Procedure:
  - Cool solution of epoxide in THF to 0°C.
  - Add dilute H

    SO

    (0.1 M).
  - Stir at 0°C to minimize

    scrambling.
- Alternative (High Fidelity): Use Jacobsen's hydrolytic kinetic resolution (HKR) catalyst (Co-salen) if starting with racemate, or simply use dilute HClO

  in water/dioxane for the pure enantiomer to access the diol.

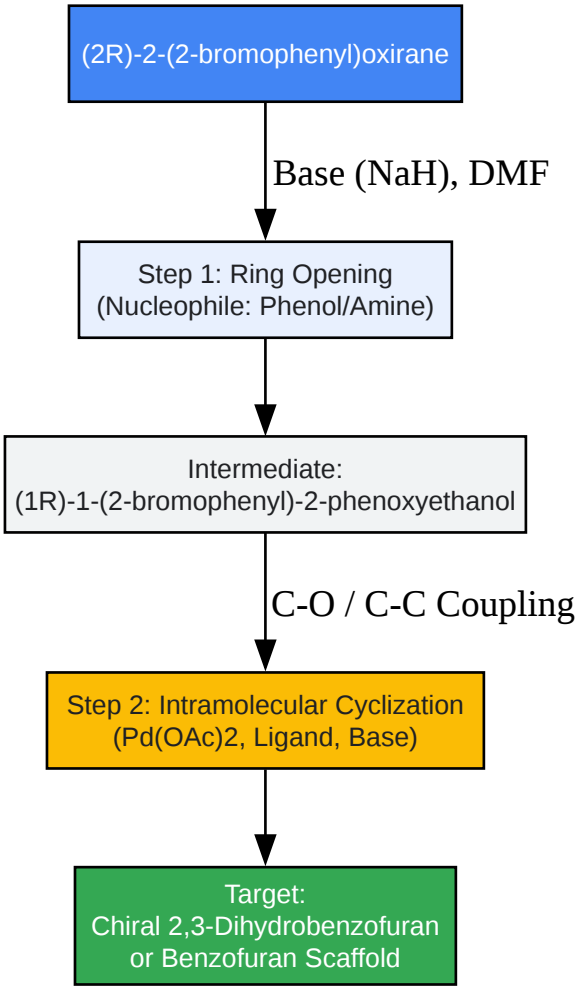
Synthetic Applications: The Ortho-Bromo Handle

The presence of the bromine atom allows this molecule to serve as a lynchpin for constructing fused heterocycles. Following ring opening, the bromine remains available for Palladium-catalyzed cross-coupling.

Pathway to Benzofurans

A common strategy involves opening the epoxide with a phenol or enolate, followed by an intramolecular Heck or Ullmann-type cyclization.

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Figure 2: Workflow for converting the epoxide to a benzofuran scaffold via the ortho-bromo handle.

Quantitative Data Summary

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Reaction Type	Conditions	Regioselectivity (:)	Stereochemical Outcome at	Key Reference
Aminolysis	Primary Amine, EtOH, Reflux	< 5 : 95	Retention (R)	[1, 2]
Hydrolysis	H , H O, THF	> 90 : 10	Inversion (S) to Racemic	[3]
Azidolysis	NaN , NH Cl, MeOH	< 10 : 90	Retention (R)	[4]
Cyanation	TMSCN, Lewis Acid (Yb)	> 95 : 5	Inversion (S)	[5]

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